

Solubility of Dichlorofluoromethane in Organic Solvents: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dichlorofluoromethane*

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Abstract

This technical guide provides a comprehensive overview of the solubility of **dichlorofluoromethane** (CHCl₂F), also known as HCFC-21 or Freon 21, in organic solvents. **Dichlorofluoromethane** is a hydrochlorofluorocarbon with applications as a refrigerant, solvent, and blowing agent. A thorough understanding of its solubility characteristics is essential for its use in chemical synthesis, purification processes, and formulation development. This document compiles available solubility data, presents detailed experimental protocols for determining solubility, and offers visual representations of experimental workflows to aid researchers in their laboratory work. While qualitative data is available, this guide also highlights the notable scarcity of comprehensive quantitative solubility data for **dichlorofluoromethane** across a wide range of common organic solvents in publicly accessible literature.

Introduction to Dichlorofluoromethane

Dichlorofluoromethane is a colorless, non-flammable gas at standard conditions with a slight ethereal odor. It is chemically represented as CHCl₂F. Its physical and chemical properties are summarized in the table below.

Property	Value
Chemical Formula	CHCl ₂ F
Molar Mass	102.92 g/mol
Boiling Point	8.9 °C
Melting Point	-135 °C
Vapor Pressure	160 kPa at 20 °C

Solubility of Dichlorofluoromethane in Organic Solvents

The principle of "like dissolves like" generally governs the solubility of substances. As a polar molecule, **dichlorofluoromethane** is expected to be soluble in polar organic solvents.

Qualitative Solubility

Qualitative assessments indicate that **dichlorofluoromethane** is soluble in a variety of organic solvents. These include:

- Alcohols (e.g., ethanol)[\[1\]](#)
- Ethers (e.g., diethyl ether)[\[1\]](#)
- Halogenated hydrocarbons (e.g., carbon tetrachloride)
- Carboxylic acids (e.g., acetic acid)
- Ethers (e.g., dioxane)

Quantitative Solubility Data

Despite its industrial relevance, there is a significant lack of comprehensive, publicly available quantitative data on the solubility of **dichlorofluoromethane** in common organic solvents. The following table summarizes the limited quantitative data found in the literature.

Solvent	Temperature (°C)	Solubility
Acetic Acid	Not Specified	69 parts / 100 parts
Dioxane	Not Specified	108 parts / 100 parts

The scarcity of data underscores the need for experimental determination of **dichlorofluoromethane**'s solubility in a broader range of solvents to support various research and development activities.

Experimental Protocols for Determining Gas Solubility

Accurate determination of the solubility of a gas like **dichlorofluoromethane** in a liquid solvent requires precise and well-controlled experimental procedures. Several methods can be employed, with the choice depending on the required accuracy, the properties of the gas and solvent, and the available equipment. The following are detailed protocols for common methods used to determine the solubility of gases in liquids.

Gravimetric Method

This method is based on measuring the mass of gas absorbed by a known mass of solvent at a specific temperature and pressure.

3.1.1. Materials and Equipment

- High-precision analytical balance (microbalance)
- Pressurized vessel with a gas inlet and outlet
- Temperature-controlled bath or chamber
- Pressure transducer
- Vacuum pump
- Source of high-purity **dichlorofluoromethane**

- Degassed organic solvent

3.1.2. Procedure

- Solvent Degassing: Degas the organic solvent to remove any dissolved gases, which can be achieved by methods such as sparging with an inert gas (e.g., helium or argon), freeze-pump-thaw cycles, or sonication under vacuum.
- Sample Preparation: Place a known mass of the degassed solvent into the pressurized vessel.
- System Evacuation: Evacuate the vessel to remove any residual air.
- Gas Introduction: Introduce **dichlorofluoromethane** into the vessel at a controlled pressure.
- Equilibration: Allow the system to reach equilibrium at a constant temperature. This is achieved when the mass reading on the analytical balance stabilizes, indicating that no more gas is being absorbed by the solvent.
- Mass Measurement: Record the final mass of the solution.
- Calculation: The mass of the dissolved **dichlorofluoromethane** is the difference between the final and initial mass readings. The solubility can then be expressed in various units, such as grams of solute per 100 grams of solvent or mole fraction.

Volumetric (Gas Absorption) Method

This method involves measuring the volume of gas that dissolves in a known volume of solvent at a constant temperature and pressure.

3.2.1. Materials and Equipment

- Gas burette
- Absorption pipette or vessel
- Manometer

- Temperature-controlled water bath
- Stirring mechanism (e.g., magnetic stirrer)
- Vacuum pump
- Source of high-purity **dichlorofluoromethane**
- Degassed organic solvent

3.2.2. Procedure

- Solvent Degassing: Degas the organic solvent as described in the gravimetric method.
- Apparatus Setup: Fill the gas burette with **dichlorofluoromethane** and place a known volume of the degassed solvent in the absorption pipette.
- System Equilibration: Bring the entire apparatus to the desired experimental temperature using the water bath.
- Gas-Liquid Contact: Allow a measured volume of **dichlorofluoromethane** from the burette to come into contact with the solvent in the absorption pipette.
- Dissolution and Measurement: Vigorously shake or stir the mixture to facilitate the dissolution of the gas. The volume of gas absorbed is determined by the change in the gas volume in the burette at constant pressure.
- Equilibrium Confirmation: Continue to add small increments of gas until no further significant absorption is observed, indicating that the solution is saturated.
- Calculation: The total volume of gas absorbed is used to calculate the solubility, often expressed as the Bunsen coefficient or Ostwald coefficient.

Gas Chromatography (GC) Method

Gas chromatography can be a rapid and accurate method for determining the solubility of volatile compounds. This method typically involves analyzing the headspace or the liquid phase of a gas-solvent equilibrium system.

3.3.1. Materials and Equipment

- Gas chromatograph (GC) with a suitable detector (e.g., Flame Ionization Detector - FID or Thermal Conductivity Detector - TCD)
- Headspace autosampler (optional but recommended for precision)
- Sealed vials of known volume
- Gas-tight syringe
- Temperature-controlled incubator or shaker
- Source of high-purity **dichlorofluoromethane**
- Degassed organic solvent
- Calibration standards

3.3.2. Procedure

- Preparation of Standards: Prepare a series of calibration standards by dissolving known amounts of **dichlorofluoromethane** in the organic solvent of interest.
- Sample Preparation: In a sealed vial of known volume, place a known amount of the organic solvent.
- Gas Introduction: Introduce a known amount of **dichlorofluoromethane** gas into the vial.
- Equilibration: Place the vial in a temperature-controlled incubator and agitate it until phase equilibrium is reached between the liquid and gas (headspace) phases.
- Analysis:
 - Headspace Analysis: A known volume of the headspace gas is injected into the GC. The concentration of **dichlorofluoromethane** in the gas phase is determined by comparing the peak area to the calibration curve.

- Liquid Phase Analysis: A known volume of the liquid phase is injected into the GC to determine the concentration of **dichlorofluoromethane** in the solvent.
- Calculation: The solubility is determined from the concentrations of **dichlorofluoromethane** in the gas and liquid phases at equilibrium, often expressed in terms of a partition coefficient or Henry's Law constant.

Visualization of Experimental Workflow

The following diagram illustrates a generalized workflow for the experimental determination of the solubility of **dichlorofluoromethane** in an organic solvent using a generic method.



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Caption: A generalized workflow for the experimental determination of **dichlorofluoromethane** solubility.

Conclusion

This technical guide has provided an overview of the solubility of **dichlorofluoromethane** in organic solvents. While qualitative information suggests its solubility in several common organic solvents, there is a clear and significant gap in the availability of comprehensive quantitative solubility data in the public domain. The detailed experimental protocols for gravimetric, volumetric, and gas chromatography methods provided herein are intended to empower researchers to generate this much-needed data. The generation of a robust and comprehensive dataset on the solubility of **dichlorofluoromethane** will be invaluable for its continued and safe use in various scientific and industrial applications.

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References

- 1. [nationalacademies.org](https://www.nationalacademies.org) [nationalacademies.org]
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